

C₂₈H₂₀Cl₂N₄O₃ spectroscopic data validation

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Compound Focus: C₂₈H₂₀Cl₂N₄O₃

Cat. No.: S13115936

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Available Information on C₂₈H₂₀Cl₂N₄O₃

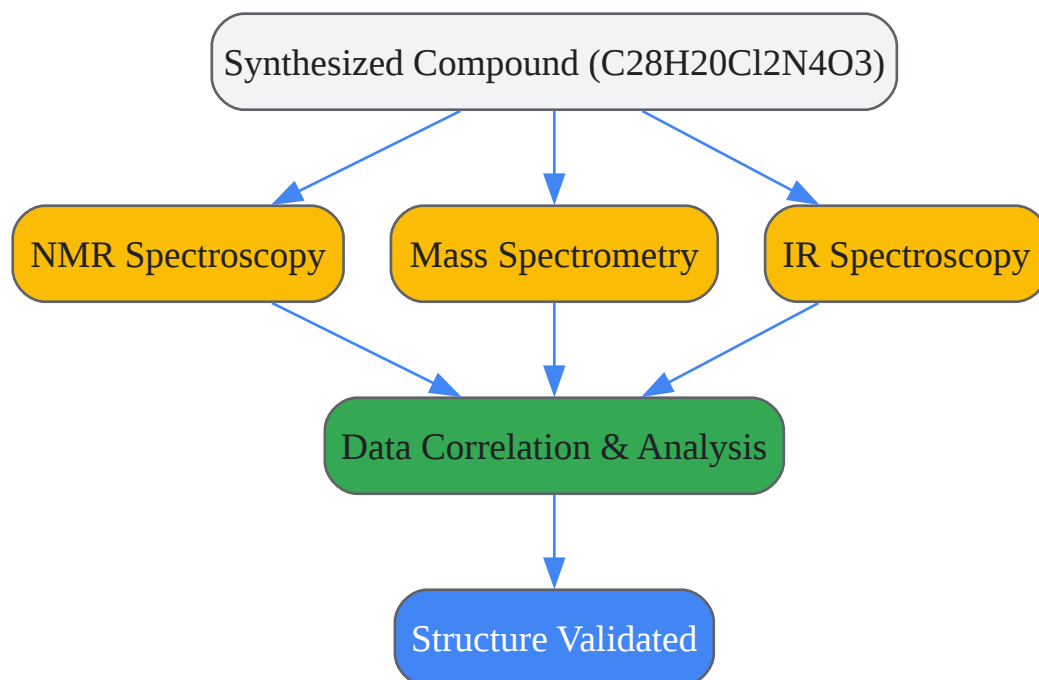
The table below summarizes the data found for your compound:

Property	Available Data
Chemical Formula	C ₂₈ H ₂₀ Cl ₂ F ₂ N ₂ O ₂ Sn [1]
Molecular Structure	Crystal structure data (atomic coordinates) [1]
Spectroscopic Data	Not found in the current search results
Context	Published as a crystal structure in a 2025 journal article [1]

The compound identified in the search results includes a tin (Sn) atom and fluorine (F) atoms in its formula [1]. Please verify if this matches the structure you are working with.

Standard Spectroscopic Validation Protocol

Based on common practices in pharmaceutical and organic chemistry research, here is a generalized experimental protocol for spectroscopic validation that you can adapt [2]:



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Experimental Workflow for Structure Validation

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References

1. Crystal structure of (4-chloro-N-[(2-oxido-5-chlorophenyl) methylidene])... [degruyterbrill.com]
2. Synthesis of Indole-Oxadiazole coupled isoxazole hybrids ... [academia.edu]

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